

"Methyl 4-chloro-6-methylnicotinate" chemical properties and structure

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Compound of Interest

Compound Name: Methyl 4-chloro-6-methylnicotinate

Cat. No.: B1357888

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An In-depth Technical Guide to Methyl 4-chloro-6-methylnicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Methyl 4-chloro-6-methylnicotinate**. Due to the limited publicly available data on this specific compound, information on closely related analogs is included to provide a broader context for its potential applications and characteristics.

Chemical Properties and Structure

Methyl 4-chloro-6-methylnicotinate is a halogenated pyridine derivative. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][2][3]
Molecular Weight	185.61 g/mol	[1][2]
CAS Number	886372-05-0	[1][2][4]
Appearance	White solid	[4]
Purity	≥ 95%	[1]
Storage Conditions	Store long-term in a cool, dry place.[1] For extended stability, store under an inert atmosphere at 2-8°C.	[2]

Structural Information:

Identifier	Value	Reference(s)
IUPAC Name	Methyl 4-chloro-6-methylnicotinate	
SMILES	<chem>O=C(OC)C1=CN=C(C)C=C1Cl</chem>	[2]

Synthesis of Methyl 4-chloro-6-methylnicotinate

A common synthetic route to **Methyl 4-chloro-6-methylnicotinate** involves the chlorination and subsequent esterification of a hydroxylated precursor.

Experimental Protocol: Synthesis from 4-Hydroxy-6-methylnicotinic Acid

This protocol details the synthesis of **Methyl 4-chloro-6-methylnicotinate** from 4-hydroxy-6-methylnicotinic acid with a reported yield of 91%.[4]

Materials:

- 4-hydroxy-6-methylnicotinic acid
- Phosphorus oxychloride (POCl_3)
- Anhydrous methanol
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Petroleum ether

Procedure:

- Chlorination: A solution of 3.26 g (19 mmol) of 4-hydroxy-6-methylnicotinic acid in phosphorus oxychloride is heated at reflux for 2 hours.[\[4\]](#)
- Work-up (Chlorination): After cooling, the excess phosphorus oxychloride is removed by distillation. The residue is cooled in an ice bath.[\[4\]](#)
- Esterification: 30 mL of anhydrous methanol is added to the residue, and the mixture is stirred overnight at room temperature.[\[4\]](#)
- Work-up (Esterification): The solvent is distilled off, and the residue is diluted with water. The aqueous layer is extracted with ethyl acetate.[\[4\]](#)
- Purification: The combined ethyl acetate layers are washed three times with brine and dried over anhydrous magnesium sulfate. The filtrate is concentrated, and the crude product is purified by flash column chromatography on silica gel (eluent: 0-20% ethyl acetate in petroleum ether) to yield 3.23 g (91%) of a white solid.[\[4\]](#)

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 4-chloro-6-methylnicotinate** is not widely available in the public domain. However, some suppliers indicate the availability of NMR, HPLC, and LC-MS data.^[2] For reference, predicted ¹H NMR data for the structurally similar compound, Methyl 4-bromo-6-methylnicotinate, is presented below.

Technique	Predicted Data Highlights for Methyl 4-bromo-6-methylnicotinate	Reference(s)
¹ H NMR	~8.9 ppm (s, 1H), ~7.8 ppm (s, 1H), ~3.9 ppm (s, 3H), ~2.6 ppm (s, 3H)	^[5]

Biological Activity and Potential Applications

There is currently a lack of direct research into the biological activity and signaling pathways of **Methyl 4-chloro-6-methylnicotinate**. However, its use as a chemical intermediate in the synthesis of pharmacologically active compounds has been documented.

One patent describes the use of **Methyl 4-chloro-6-methylnicotinate** in the preparation of 4-phenoxy-nicotinamide compounds, which have potential therapeutic applications.^[6] This suggests its primary role in drug discovery is as a building block for more complex molecules.

The broader class of nicotinic acid derivatives, such as the parent compound Methyl 6-methylnicotinate, has garnered significant interest in medicinal chemistry. These compounds are utilized in the synthesis of:

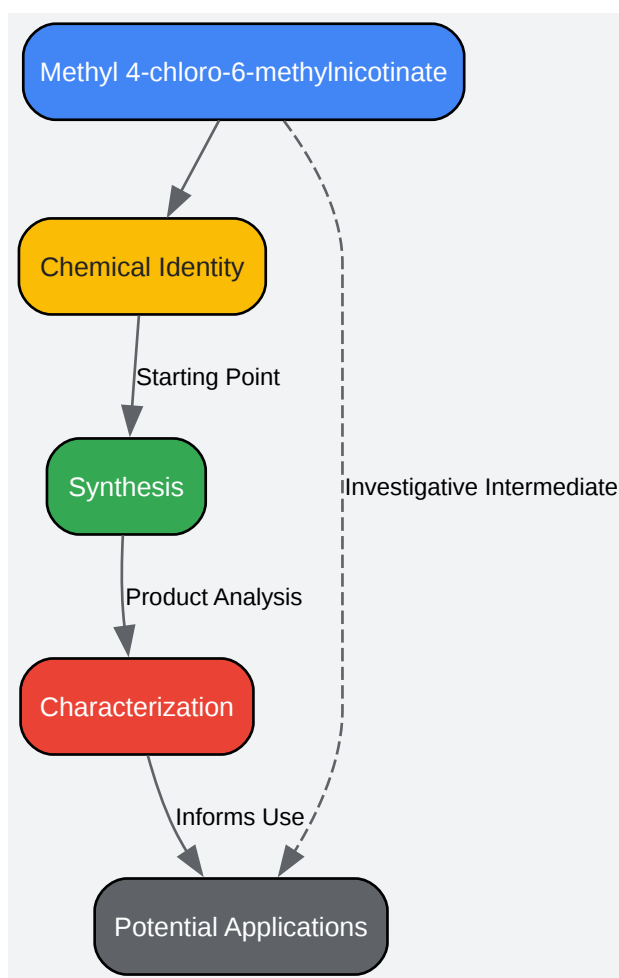
- Central Nervous System (CNS) disorder treatments: As inhibitors of D-amino acid oxidase (DAAO).^[7]
- Non-steroidal anti-inflammatory drugs (NSAIDs): Such as Etoricoxib.
- Agrochemicals: Including biologically active nicotine analogs.^[8]

While these applications are not directly attributed to **Methyl 4-chloro-6-methylnicotinate**, they highlight the potential areas of investigation for this and related compounds.

Mandatory Visualizations

Logical Relationship of Key Information

The following diagram illustrates the logical flow from the compound's identity to its synthesis and potential utility.

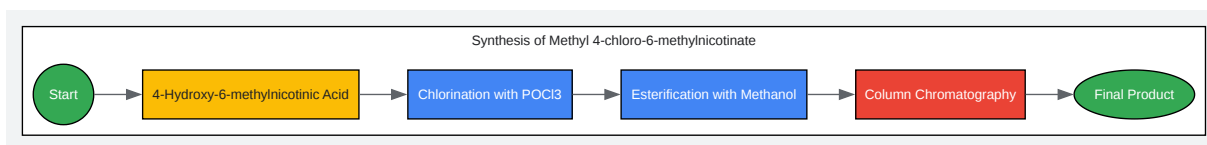


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Caption: Logical workflow for **Methyl 4-chloro-6-methylnicotinate**.

Synthetic Workflow

The diagram below outlines the key stages in the synthesis of **Methyl 4-chloro-6-methylnicotinate** from its precursor.



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Caption: Experimental workflow for the synthesis of the target compound.

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References

- 1. 886372-05-0 Methyl 4-chloro-6-methylnicotinate AKSci 4512AC [aksci.com]
- 2. 886372-05-0|Methyl 4-chloro-6-methylnicotinate|BLD Pharm [bldpharm.com]
- 3. Methyl 4-chloro-6-methylnicotinate,(CAS# 886372-05-0)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 4. 4-CHLORO-6-METHYL-NICOTINIC ACID METHYL ESTER synthesis - chemicalbook [chemicalbook.com]
- 5. Methyl 4-bromo-6-methylnicotinate | 886372-03-8 | Benchchem [benchchem.com]
- 6. WO2011089099A1 - 4-phenoxy-nicotinamide or 4-phenoxy-pyrimidine-5-carboxamide compounds - Google Patents [patents.google.com]
- 7. Methyl 6-methylnicotinate,Methyl 6-methylnicotinate Chemical Suppliers [moltuslab.com]
- 8. benchchem.com [benchchem.com]
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